

Molecular formula and weight of 1-(pyridin-2-yl)propan-2-one.

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Compound of Interest

Compound Name: 1-(Pyridin-2-Yl)Propan-2-One

Cat. No.: B1294891

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This technical guide provides the fundamental molecular properties of **1-(pyridin-2-yl)propan-2-one**, a compound relevant to researchers and professionals in drug development and organic synthesis.

Physicochemical Data

The core molecular identifiers for **1-(pyridin-2-yl)propan-2-one** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and regulatory documentation.

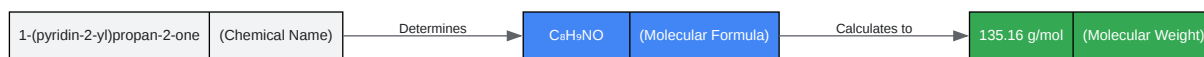
Property	Value
Molecular Formula	C8H9NO[1][2][3]
Molecular Weight	135.16 g/mol [2]
CAS Number	6302-02-9[1]

Note: Some sources may report the molecular weight as 135.17 g/mol , a difference attributable to rounding of isotopic masses.[1][3][4]

Structural and Identification Logic

The relationship between the compound's common name, its empirical formula, and its calculated molecular weight is a foundational concept in chemical sciences. The diagram below

illustrates this logical flow, from nomenclature to fundamental physicochemical properties.



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Fig 1. Relationship between chemical identity and molecular properties.

Experimental Protocols

As this document focuses on the fundamental molecular formula and weight, detailed experimental protocols for synthesis or analysis are beyond its scope. These properties are typically confirmed through a combination of mass spectrometry and elemental analysis.

- **Mass Spectrometry (MS):** This technique is used to determine the mass-to-charge ratio of ionized molecules, providing a precise molecular weight.
- **Elemental Analysis:** This method determines the percentage composition of elements (carbon, hydrogen, nitrogen, oxygen) in the compound, which is used to confirm the empirical and molecular formula.

Professionals seeking to synthesize or analyze this compound should consult peer-reviewed synthetic procedures and standard analytical chemistry methodologies.

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References

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